

# Synthesis and characterization of Bis(chloromethyl)dimethylsilane

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## Compound of Interest

Compound Name: Bis(chloromethyl)dimethylsilane

Cat. No.: B1265723

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An In-depth Technical Guide to the Synthesis and Characterization of  
**Bis(chloromethyl)dimethylsilane**

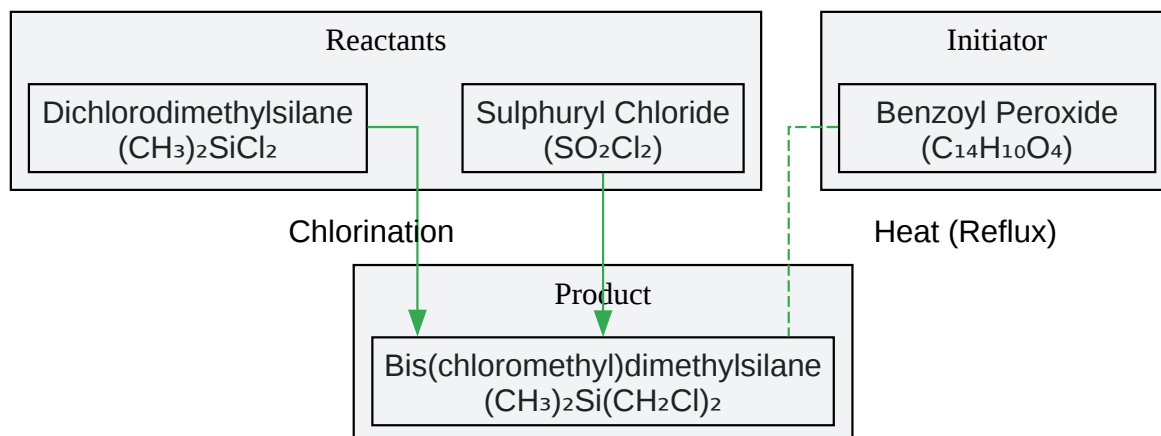
## Introduction

**Bis(chloromethyl)dimethylsilane** (CAS No. 2917-46-6) is an organosilicon compound with the linear formula  $(\text{CH}_3)_2\text{Si}(\text{CH}_2\text{Cl})_2$ . It is a colorless liquid that serves as a versatile reagent and precursor in various fields of chemical synthesis.<sup>[1]</sup> Its bifunctional nature, possessing two chloromethyl groups, makes it a valuable crosslinking agent and a key building block in the synthesis of silicone polymers, resins, and other complex organosilicon molecules.<sup>[1]</sup> This technical guide provides a comprehensive overview of the synthesis and characterization of **Bis(chloromethyl)dimethylsilane**, tailored for researchers, scientists, and professionals in drug development and materials science.

## Synthesis of Bis(chloromethyl)dimethylsilane

The synthesis of **Bis(chloromethyl)dimethylsilane** can be achieved through various methods, with free-radical chlorination of a suitable methylsilane precursor being a common approach. The following protocol is a representative method based on general procedures for the chlorination of organosilanes.

## Synthesis Pathway



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Caption: Reaction scheme for the synthesis of **Bis(chloromethyl)dimethylsilane**.

## Experimental Protocol

This protocol describes the synthesis of **Bis(chloromethyl)dimethylsilane** via the chlorination of dichlorodimethylsilane using sulphuryl chloride as the chlorinating agent and benzoyl peroxide as a radical initiator.

Materials and Equipment:

- Dichlorodimethylsilane ( $(\text{CH}_3)_2\text{SiCl}_2$ )<sup>[2][3]</sup>
- Sulphuryl chloride ( $\text{SO}_2\text{Cl}_2$ )
- Benzoyl peroxide
- 500 mL two-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer and heating mantle
- Dropping funnel

- Distillation apparatus
- Calcium chloride guard tube

#### Procedure:

- **Reaction Setup:** A 500 mL two-necked flask is equipped with a magnetic stirrer, a reflux condenser fitted with a calcium chloride guard tube, and a dropping funnel.
- **Charging Reactants:** The flask is charged with dichlorodimethylsilane.
- **Initiation:** The reaction mixture is heated to reflux. A solution of sulphuryl chloride is added dropwise from the dropping funnel.
- **Radical Initiation:** Small portions of benzoyl peroxide are added to the refluxing solution at regular intervals (e.g., every 2 hours) to maintain a steady concentration of radicals.
- **Reaction Monitoring:** The reaction is monitored for completion (e.g., by GC analysis). The total reflux time is typically several hours.
- **Work-up and Purification:** After the reaction is complete, the mixture is allowed to cool to room temperature. The crude product is then purified by fractional distillation to separate the desired **Bis(chloromethyl)dimethylsilane** from unreacted starting materials and byproducts.

## Characterization of Bis(chloromethyl)dimethylsilane

The identity and purity of the synthesized **Bis(chloromethyl)dimethylsilane** are confirmed through various analytical techniques, including the determination of its physical properties and spectroscopic analysis.

## Physical and Chemical Properties

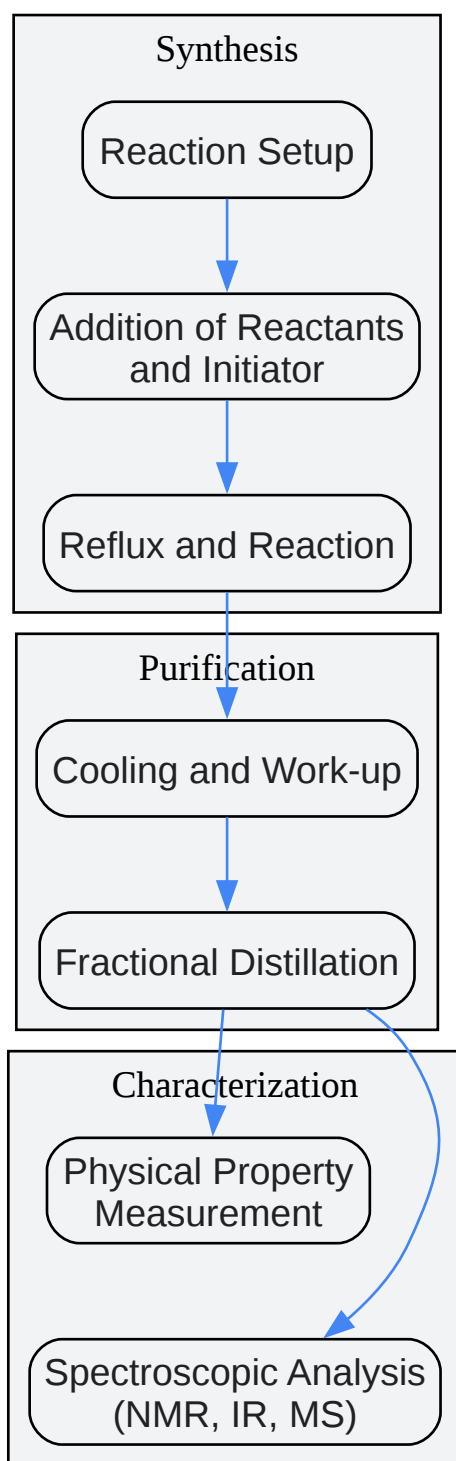
Property	Value	Reference(s)
CAS Number	2917-46-6	
Molecular Formula	C <sub>4</sub> H <sub>10</sub> Cl <sub>2</sub> Si	[1]
Molecular Weight	157.11 g/mol	
Appearance	Colorless liquid	[1]
Boiling Point	159-160 °C (lit.)	
Density	1.075 g/mL at 25 °C (lit.)	
Refractive Index (n <sub>20/D</sub> )	1.460 (lit.)	
Flash Point	46 °C (115 °F) - closed cup	[4]
Vapor Density	>1 (vs air)	

## Spectroscopic Data

Spectroscopic Technique	Data	Reference(s)
$^1\text{H}$ NMR	The $^1\text{H}$ NMR spectrum shows characteristic peaks for the methyl protons and the chloromethyl protons. The exact chemical shifts can vary slightly depending on the solvent used. A representative spectrum in $\text{CDCl}_3$ is available.	[1]
$^{13}\text{C}$ NMR	The $^{13}\text{C}$ NMR spectrum confirms the presence of two distinct carbon environments corresponding to the methyl and chloromethyl groups. A representative spectrum in $\text{CDCl}_3$ is available.	[1]
Mass Spectrometry	The mass spectrum (electron ionization) provides information about the molecular weight and fragmentation pattern of the molecule.	[5]
IR Spectroscopy	The IR spectrum (liquid film) displays characteristic absorption bands corresponding to the various functional groups present in the molecule, such as C-H, Si-C, and C-Cl bonds.	[1]

## Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **Bis(chloromethyl)dimethylsilane**.



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Caption: General workflow for the synthesis and characterization of **Bis(chloromethyl)dimethylsilane**.

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